

# "Mutant p53 modulator-1" long-term storage conditions

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## Compound of Interest

Compound Name: *Mutant p53 modulator-1*

Cat. No.: *B12408637*

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## Technical Support Center: Mutant p53 Modulator-1

This technical support guide provides essential information for the long-term storage and handling of **Mutant p53 modulator-1**. Adherence to these guidelines is critical to ensure the compound's stability and efficacy in your research.

## Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized (powder) form of **Mutant p53 modulator-1**?

A1: For long-term storage of the powdered compound, it is recommended to store it at -20°C for up to 3 years or at 4°C for up to 2 years.<sup>[1][2]</sup>

Q2: What is the best way to prepare and store stock solutions of **Mutant p53 modulator-1**?

A2: It is recommended to dissolve **Mutant p53 modulator-1** in DMSO to prepare a stock solution.<sup>[1]</sup> For long-term storage of the stock solution, it should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1]</sup>

Q3: Can I store the stock solution at -20°C for longer than one month?

A3: Storing the stock solution at -20°C for longer than one month is not recommended as it may lead to degradation of the compound and a decrease in its activity.<sup>[1]</sup> For storage

exceeding one month, -80°C is the required temperature.[1]

Q4: Is **Mutant p53 modulator-1** sensitive to light or moisture?

A4: While specific information on light sensitivity is not available, the product datasheet notes that hygroscopic DMSO can significantly impact the solubility of the product.[1] It is therefore advisable to use newly opened DMSO and to protect the compound from moisture.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no compound activity in the experiment.	Improper storage of the stock solution (e.g., prolonged storage at -20°C, multiple freeze-thaw cycles).	Prepare a fresh stock solution from the lyophilized powder following the recommended storage guidelines. Ensure aliquots are used for single experiments to avoid freeze-thaw cycles. <a href="#">[1]</a>
Degradation of the lyophilized powder due to improper storage.	Verify the storage conditions and duration of the powdered compound. If stored improperly, acquire a new batch of the compound.	
Difficulty dissolving the compound.	The compound has absorbed moisture.	Use a fresh, unopened vial of the compound. Ensure that the DMSO used for dissolution is of high purity and has been stored properly to prevent moisture absorption. <a href="#">[1]</a>
Incorrect solvent used.	Use DMSO for preparing the stock solution. <a href="#">[1]</a>	
Precipitate formation in the stock solution upon thawing.	The solution may be supersaturated or has undergone degradation.	Gently warm the solution and vortex to redissolve the precipitate. If the precipitate persists, it is recommended to prepare a fresh stock solution. Consider preparing a less concentrated stock solution if the issue reoccurs.

## Storage Conditions Summary

Form	Storage Temperature	Duration
Lyophilized Powder	-20°C	3 years[1][2]
4°C	2 years[1][2]	
In Solvent (DMSO)	-80°C	6 months[1]
-20°C	1 month[1]	

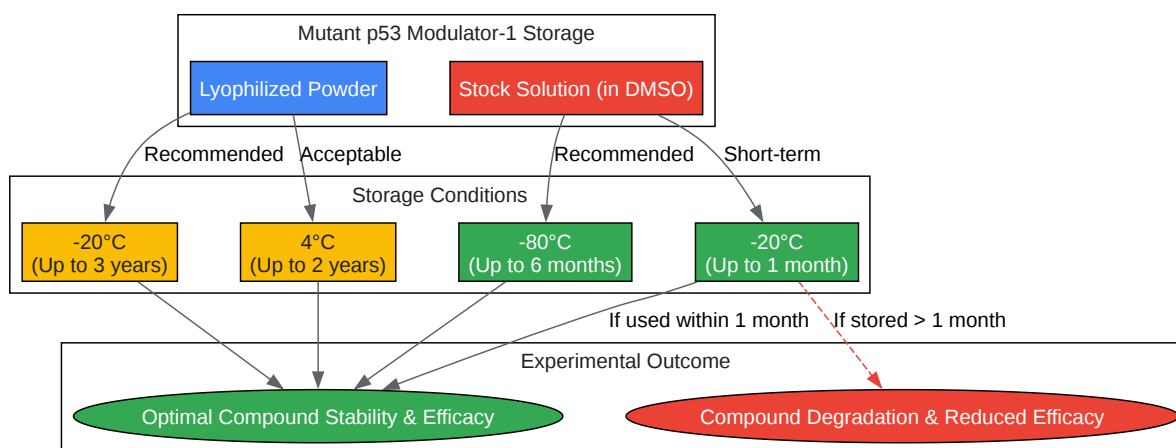
## Experimental Protocols

While detailed experimental protocols are highly specific to the research question being addressed, the preparation of the stock solution is a critical first step.

Preparation of a 10 mM Stock Solution in DMSO:

- Materials:
  - **Mutant p53 modulator-1** (lyophilized powder)
  - Dimethyl sulfoxide (DMSO), anhydrous, high purity
- Procedure:
  - Allow the vial of **Mutant p53 modulator-1** powder to equilibrate to room temperature before opening to prevent condensation.
  - To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial. For example, to 1 mg of **Mutant p53 modulator-1** (Molecular Weight: 576.59 g/mol ), add 173.4 µL of DMSO.
  - Vortex the solution until the compound is fully dissolved. Gentle warming or sonication may be required.[1]
  - Aliquot the stock solution into smaller, single-use volumes in appropriate cryovials.
  - Store the aliquots at -80°C for long-term storage.[1]

## Logical Workflow for Ensuring Compound Stability



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Caption: Logical workflow for the storage of **Mutant p53 modulator-1**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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